

Spectroscopic Analysis of Di-tert-Octyl Disulfide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *DI-tert-OCTYL DISULFIDE*

CAS No.: 29956-99-8

Cat. No.: B1330199

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Di-tert-octyl disulfide (CAS No. 29956-99-8), with the IUPAC name 2,2,4-trimethyl-4-(2,4,4-trimethylpentan-2-yl)disulfanyl)pentane, is an organosulfur compound. Its highly branched tertiary octyl groups confer specific physical and chemical properties that are of interest in various industrial and research applications, including as a lubricant additive and in material science. Accurate spectroscopic characterization is fundamental to confirming its molecular structure and purity. This guide provides a summary of the expected spectroscopic data (NMR, IR, MS) for **di-tert-octyl disulfide** and outlines the standard experimental protocols for their acquisition.

It is important to note that while the existence of this compound is confirmed by its CAS registry number and commercial availability, detailed experimental spectroscopic data is not widely available in public scientific databases and literature. The data presented herein is largely based on predictive models and the analysis of analogous structures.

Data Presentation

The following tables summarize the expected quantitative data for the spectroscopic analysis of **di-tert-octyl disulfide**.

Table 1: Predicted ^1H NMR Spectroscopic Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~1.0 - 1.2	Singlet	18H	$\text{C}(\text{CH}_3)_3$
~1.4 - 1.6	Singlet	12H	$\text{S}-\text{C}(\text{CH}_3)_2$
~1.8 - 2.0	Singlet	4H	$-\text{CH}_2-$

Predicted for a solution in CDCl_3 with TMS as an internal standard.

Table 2: Predicted ^{13}C NMR Spectroscopic Data

Chemical Shift (ppm)	Assignment
~31 - 33	$\text{C}(\text{CH}_3)_3$
~35 - 38	$\text{C}(\text{CH}_3)_3$
~50 - 55	$\text{S}-\text{C}(\text{CH}_3)_2$
~58 - 62	$-\text{CH}_2-$
~75 - 80	$\text{S}-\text{C}(\text{CH}_3)_2$

Predicted for a solution in CDCl_3 .

Table 3: Predicted Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
2960 - 2850	Strong	C-H stretching (from alkyl groups)
1470 - 1450	Medium	C-H bending (CH ₂ and CH ₃)
1390 - 1365	Medium	C-H bending (gem-dimethyl and tert-butyl)
~500 - 400	Weak	S-S stretching

Predicted for a neat liquid film.

Table 4: Predicted Mass Spectrometry (MS) Data

m/z Ratio	Relative Abundance	Assignment
290.21	Low	[M] ⁺ (Molecular Ion)
177.12	High	[C ₈ H ₁₇ S-S] ⁺ or [C ₈ H ₁₇ S] ⁺ fragment
145.13	High	[C ₈ H ₁₇ S] ⁺ fragment from S-S bond cleavage
113.13	Medium	[C ₈ H ₁₇] ⁺ (tert-octyl cation) from C-S bond cleavage
57.07	High	[C ₄ H ₉] ⁺ (tert-butyl cation), a stable fragment from the tert-octyl group

Predicted for Electron Ionization (EI) source. The fragmentation of highly branched alkanes often leads to a very low abundance of the molecular ion.

Experimental Protocols

Detailed methodologies for the key spectroscopic techniques are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the carbon-hydrogen framework of the molecule.

Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.

Procedure:

- Sample Preparation:
 - Dissolve approximately 5-10 mg of **di-tert-octyl disulfide** in about 0.6-0.7 mL of a deuterated solvent (e.g., chloroform-d, CDCl_3).
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), if not already present in the solvent.
 - Transfer the solution to a clean, dry 5 mm NMR tube.
- Data Acquisition:
 - Insert the sample into the spectrometer.
 - Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve homogeneity.
 - Acquire a ^1H NMR spectrum using a standard pulse sequence. Typical parameters include a 30-45° pulse angle, a relaxation delay of 1-2 seconds, and an appropriate number of scans (e.g., 8-16) to achieve a good signal-to-noise ratio.
 - Acquire a ^{13}C NMR spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required due to the lower natural abundance of ^{13}C .
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decays (FIDs).
 - Phase the resulting spectra and perform baseline correction.

- Calibrate the chemical shift scale using the internal standard (TMS at 0 ppm).
- Integrate the peaks in the ^1H NMR spectrum to determine the relative number of protons.
- Identify the chemical shifts and multiplicities of the signals.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer, often equipped with an Attenuated Total Reflectance (ATR) accessory.

Procedure:

- Sample Preparation (ATR method):
 - Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
 - Place a small drop of liquid **di-tert-octyl disulfide** directly onto the ATR crystal.
- Data Acquisition:
 - Collect a background spectrum of the clean, empty ATR crystal.
 - Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio over a standard spectral range (e.g., $4000\text{--}400\text{ cm}^{-1}$).
- Data Processing:
 - The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
 - Identify the characteristic absorption bands and their corresponding wavenumbers.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

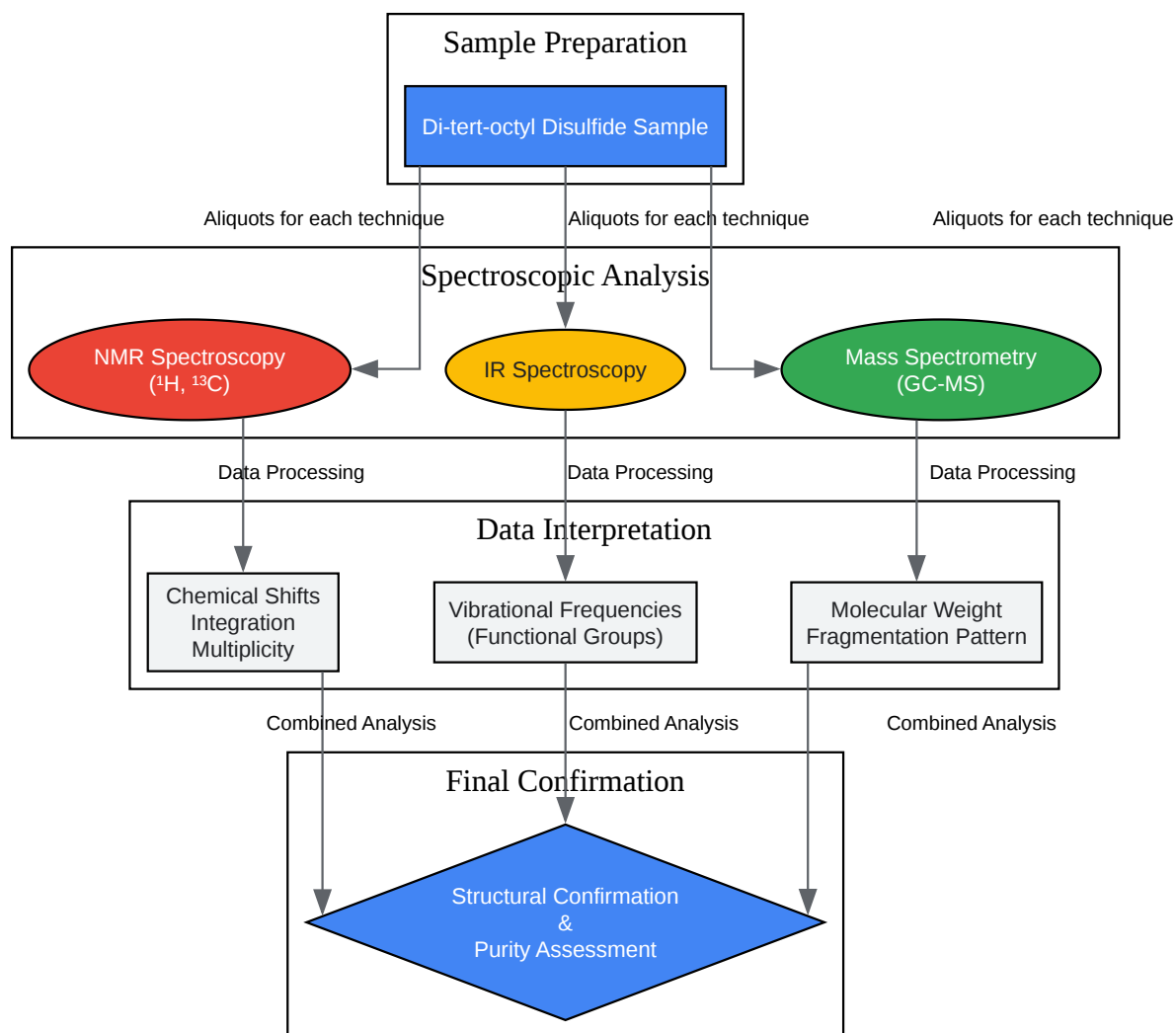
Instrumentation: A mass spectrometer, often coupled with a gas chromatograph (GC-MS) for sample introduction and separation.

Procedure:

- Sample Preparation:
 - Prepare a dilute solution of **di-tert-octyl disulfide** in a volatile organic solvent (e.g., hexane or dichloromethane).
- Data Acquisition (GC-MS):
 - Inject a small volume (e.g., 1 μ L) of the solution into the GC inlet.
 - The sample is vaporized and separated on a capillary column.
 - The separated compound elutes from the GC and enters the ion source of the mass spectrometer.
 - In the ion source (typically Electron Ionization - EI), the molecules are bombarded with high-energy electrons, causing ionization and fragmentation.
 - The resulting ions are separated by their mass-to-charge ratio (m/z) in the mass analyzer and detected.
- Data Processing:
 - Analyze the resulting mass spectrum.
 - Identify the molecular ion peak ($[M]^+$) to determine the molecular weight.
 - Analyze the fragmentation pattern to deduce the structure of the molecule. The fragmentation of highly branched alkanes often results in the preferential cleavage at branching points to form stable carbocations.

Mandatory Visualization

The following diagram illustrates a logical workflow for the comprehensive spectroscopic analysis of **di-tert-octyl disulfide**.



[Click to download full resolution via product page](#)

Caption: Workflow for the spectroscopic characterization of **di-tert-octyl disulfide**.

- To cite this document: BenchChem. [Spectroscopic Analysis of Di-tert-Octyl Disulfide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1330199/docs#spectroscopic-analysis-of-di-tert-octyl-disulfide-a-technical-guide\]](https://www.benchchem.com/product/b1330199/docs#spectroscopic-analysis-of-di-tert-octyl-disulfide-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)